

Validation of Vitapex success rates in long-term retrospective clinical studies.

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Vitapex in Endodontics: A Comparative Review of Long-Term Success Rates

A detailed analysis of long-term retrospective clinical studies reveals **Vitapex** as a reliable material for endodontic treatment, particularly in primary teeth, with success rates holding strong over extended follow-up periods. This guide provides a comprehensive comparison of **Vitapex**'s performance against other materials, supported by experimental data and detailed methodologies for researchers, scientists, and drug development professionals.

Vitapex, a calcium hydroxide and iodoform-based paste, is a widely used root canal filling material in pediatric endodontics. Its success is attributed to its biocompatibility, resorbability, and antibacterial properties. This guide delves into the long-term clinical efficacy of **Vitapex**, presenting data from several retrospective studies to offer an objective comparison with alternative treatments.

Comparative Analysis of Long-Term Success Rates

Long-term retrospective studies are crucial for evaluating the clinical performance of dental materials. The following table summarizes the success rates of **Vitapex** from various studies, alongside comparative data for other materials where available.



Study (Year)	Material(s)	Follow-up Period	Sample Size (Teeth)	Overall Success Rate (Clinical & Radiograph ic)	Key Findings
Mekkriangkra i et al. (2023) [1][2]	Vitapex	6-60 months	647	88.9% at 12 months, 68.1% at 24 months, 53.8% at 36-60 months	Success rate decreased over time and was influenced by the patient's age and the presence of a preoperative lesion.[1][2]
Nakornchai et al. (2013)[3]	Vitapex	6-72 months	73 (Vitapex group)	89.0% (Clinical), 64.6% (Radiographi c)	High clinical success rate, with radiographic success being lower over the long term.
Nakornchai et al. (2013)[3]	ЗМіх МР	6-72 months	Not specified	84.6% (Clinical), 65.2% (Radiographi c)	Comparable success rates to Vitapex in the same study.
Sirimaharaj & Sinsoonthorn (2008)[3]	Vitapex	Not specified	Not specified	High clinical success rates reported in a retrospective study.[3]	-



Rana et al. (2016)[4]	Vitapex	Up to 3 months	50	88%	Promising results for saving restorable primary teeth.
Chen et al. (Not specified)[4]	Vitapex	6 & 12 months	Not specified	100% (Clinical at 6mo), 94.5% (Clinical at 12mo), 80.4% (Radiographi c at 6mo), 60.7% (Radiographi c at 12mo)	Clinical success remained high, while radiographic success decreased over 12 months.[4]
Chen et al. (Not specified)[4]	ZOE & MPRCF	6 & 12 months	Not specified	100% (Clinical & Radiographic at 6 & 12 months)	ZOE and a modified primary root canal filling showed higher success rates in this study.
Weng (2004) [5]	Vitapex	3 years	64	95.31% (Effective Rate)	Vitapex was found to be effective for apexification in younger permanent teeth.[5]

Detailed Experimental Protocols



Understanding the methodologies behind these studies is critical for interpreting the results. Below are the detailed protocols for some of the key retrospective studies cited.

Mekkriangkrai et al. (2023) Study Protocol

- Study Design: A retrospective study evaluating clinical records of patients treated with
 Vitapex pulpectomy at the Pediatric Dental Clinic, Faculty of Dentistry, Mahidol University,
 from 2013 to 2019.[1]
- Inclusion Criteria: Patients who received Vitapex pulpectomy, with complete clinical and radiographic records, and a minimum follow-up of 6 months.[6]
- Data Collection: Information on patient demographics, tooth characteristics, treatment procedures, materials used, and operator type was recorded.[7] Radiographic evaluation included assessment of periapical lesions, root status, obturation quality, and Vitapex resorption.[7]
- Success Criteria:
 - Clinical Success: Absence of pain, tenderness to percussion and palpation, gingival swelling, sinus tract, and pathological mobility.[3]
 - Radiographic Success: No new or progressing pathologic lesions (external or internal root resorption, furcation involvement, or periapical radiolucency), or a reduction in the size of any pre-existing lesions.[3]
- Statistical Analysis: The Kaplan-Meier method was used to estimate the success and resorption rates of **Vitapex**, and multivariate Cox regression was used to identify related factors.[6][7]

Nakornchai et al. (2013) Study Protocol

- Study Design: A retrospective study of non-vital pulp treatment with either **Vitapex**® or 3Mix MP in healthy children aged 3-10 years at the Pediatric Dentistry Clinic, Chiang Mai University, Thailand.[3]
- Inclusion Criteria: Patients with a history of non-vital pulp treatment with **Vitapex**® or 3Mix MP, no systemic diseases, adequate dental records, and pre-operative and recall



radiographs with at least 6 months of follow-up.[3]

- Data Collection: Clinical and radiographic records were examined for follow-up periods ranging from 6 to 72 months.[3]
- Success Criteria:
 - Clinical Success: Asymptomatic, no tenderness, no swelling or fistula, and no abnormal mobility.[3]
 - Radiographic Success: No evidence of new pathological lesions, no progression of existing lesions, and a reduction in the size of any pre-existing radiolucency.
- Statistical Analysis: Descriptive analysis was used to determine the success rates of both groups and to assess various factors that may influence success.[3]

Visualizing the Research Process

To better understand the workflow of these retrospective clinical studies, the following diagrams illustrate the key stages of the research process.



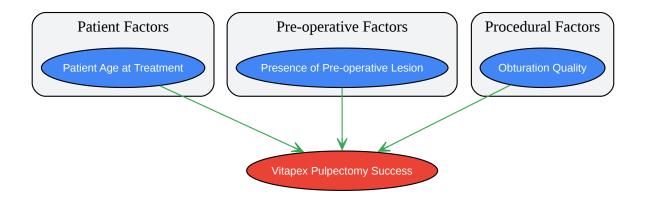
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Caption: Workflow of a typical retrospective clinical study on endodontic materials.

Logical Relationship of Factors Influencing Vitapex Success

The success of **Vitapex** pulpectomy is not solely dependent on the material itself but is influenced by a variety of factors as identified in the literature.





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Caption: Key factors influencing the long-term success of Vitapex pulpectomy.

In conclusion, long-term retrospective studies affirm that **Vitapex** is a valuable material for pulpectomy in primary teeth, demonstrating high clinical success rates. However, radiographic success tends to decrease over longer follow-up periods, and factors such as patient age and pre-operative conditions can influence the outcome. When compared to alternatives like ZOE, **Vitapex** shows comparable, and in some instances, slightly lower long-term radiographic success. The detailed protocols and influencing factors presented in this guide provide a solid foundation for further research and clinical decision-making in the field of endodontics.

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